

# Application Notes and Protocols for Fenoxy carb-13C6 Analysis in Soil

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fenoxy carb-13C6

Cat. No.: B12410062

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed methodology for the extraction and quantification of Fenoxy carb and its carbon-13 labeled internal standard, **Fenoxy carb-13C6**, in soil samples. The protocol is based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation technique followed by analysis using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

## Introduction

Fenoxy carb is a carbamate insecticide used to control a variety of insect pests. Monitoring its presence and concentration in soil is crucial for environmental assessment and ensuring food safety. The use of an isotopically labeled internal standard, such as **Fenoxy carb-13C6**, is the gold standard for accurate quantification in complex matrices like soil, as it compensates for matrix effects and variations in extraction efficiency and instrument response. This application note provides a comprehensive and validated protocol for this analysis.

## Experimental Protocols

## Materials and Reagents

- Fenoxy carb analytical standard ( $\geq 98\%$  purity)
- **Fenoxy carb-13C6** analytical standard ( $\geq 98\%$  purity, isotopic purity  $\geq 99\%$ )

- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Magnesium sulfate (anhydrous, analytical grade)
- Sodium chloride (analytical grade)
- Trisodium citrate dihydrate (analytical grade)
- Disodium hydrogen citrate sesquihydrate (analytical grade)
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes
- Syringe filters (0.22 µm, PTFE)

## Sample Preparation: QuEChERS Protocol

This protocol is a modification of the EN 15662 QuEChERS method, optimized for soil matrices.

- Sample Homogenization: Air-dry the soil sample and sieve it through a 2 mm mesh to remove large debris and ensure homogeneity.
- Weighing: Weigh 10 g of the homogenized soil into a 50 mL polypropylene centrifuge tube.
- Hydration: Add 8 mL of LC-MS grade water to the soil sample and vortex for 30 seconds to create a slurry. Let it stand for 30 minutes to ensure thorough hydration.
- Internal Standard Spiking: Spike the sample with a known amount of **Fenoxy carb-13C6** solution in acetonitrile to achieve a final concentration of 50 ng/g.

- Extraction:
  - Add 10 mL of acetonitrile to the centrifuge tube.
  - Add the QuEChERS extraction salt mixture: 4 g of anhydrous magnesium sulfate, 1 g of sodium chloride, 1 g of trisodium citrate dihydrate, and 0.5 g of disodium hydrogen citrate sesquihydrate.
  - Immediately cap the tube and shake vigorously for 1 minute.
  - Centrifuge at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Transfer 6 mL of the acetonitrile supernatant to a 15 mL polypropylene centrifuge tube containing 900 mg of anhydrous magnesium sulfate, 300 mg of PSA, and 300 mg of C18 sorbent.
  - Vortex for 30 seconds.
  - Centrifuge at 4000 rpm for 5 minutes.
- Final Extract Preparation:
  - Take an aliquot of the cleaned supernatant and filter it through a 0.22  $\mu$ m PTFE syringe filter into an autosampler vial.
  - The sample is now ready for LC-MS/MS analysis.

## LC-MS/MS Analysis

Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source is recommended.

Table 1: LC-MS/MS Instrumental Parameters

Parameter	Value
LC Column	C18, 100 x 2.1 mm, 1.8 $\mu$ m
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.3 mL/min
Injection Volume	5 $\mu$ L
Column Temperature	40 °C
Ionization Mode	ESI Positive
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	400 °C
Gas Flow	Instrument Dependent

Table 2: MRM Transitions for Fenoxy carb and **Fenoxy carb-13C6**

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)
Fenoxy carb	302.1	116.1	15	50
302.1	88.1	25	50	
Fenoxy carb-13C6*	308.1	122.1	15	50
308.1	94.1	25	50	

\*Note: The MRM transitions for **Fenoxy carb-13C6** are predicted based on the fragmentation of the unlabeled compound and the +6 Da mass shift due to the six 13C atoms in the phenoxy ring. The primary fragmentation involves the cleavage of the ether bond, with the charge being retained on the phenoxy-ethyl-carbamate portion.

## Data Presentation

The following tables summarize the expected quantitative performance of this method based on validation studies of similar matrices.

Table 3: Method Validation Data for Fenoxy carb in Soil

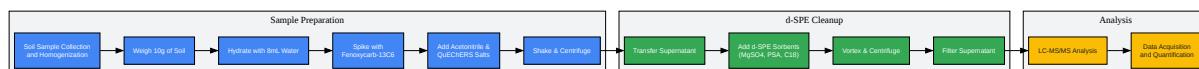
Parameter	Result
Linearity ( $R^2$ )	> 0.995
Limit of Detection (LOD)	0.5 $\mu\text{g}/\text{kg}$
Limit of Quantification (LOQ)	2.0 $\mu\text{g}/\text{kg}$

Table 4: Recovery and Precision Data for Fenoxy carb in Soil (n=5)

Spiking Level ( $\mu\text{g}/\text{kg}$ )	Mean Recovery (%)	Relative Standard Deviation (RSD) (%)
5	92	6.8
50	98	4.5
200	95	5.2

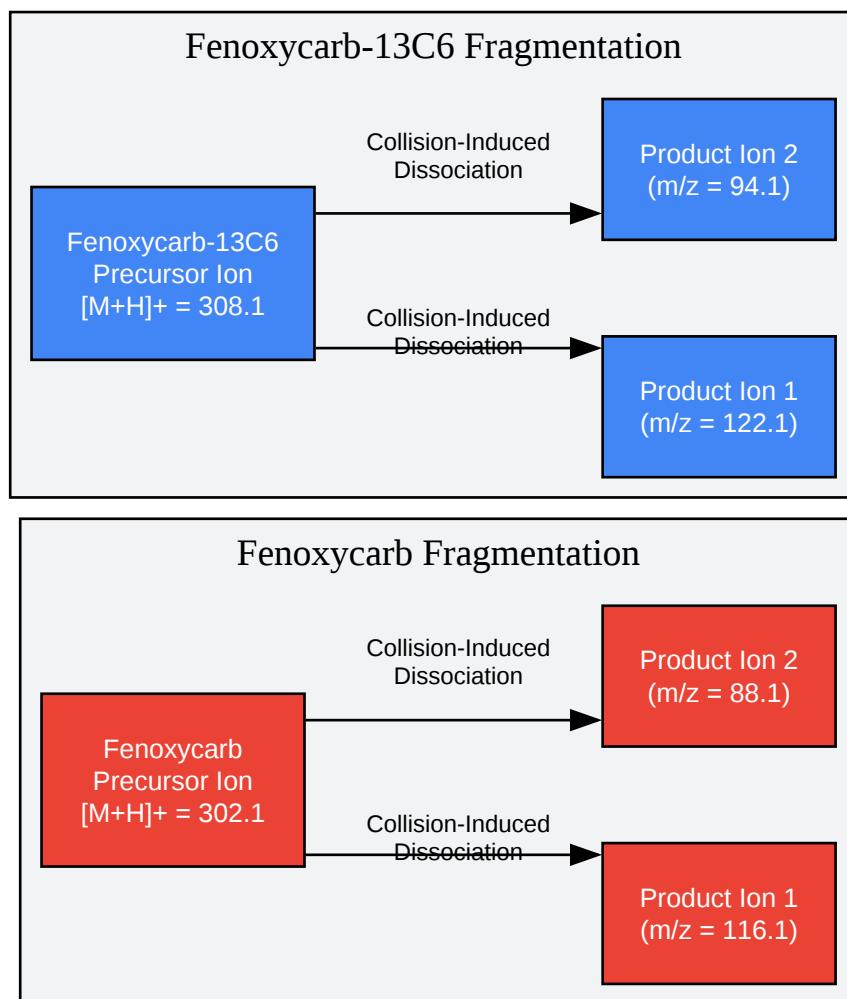
## Experimental Workflow and Signaling Pathways

The following diagrams illustrate the logical flow of the experimental protocol.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **Fenoxy carb-13C6** analysis in soil.



[Click to download full resolution via product page](#)

Caption: Mass spectrometric fragmentation of Fenoxy carb and **Fenoxy carb-13C6**.

- To cite this document: BenchChem. [Application Notes and Protocols for Fenoxy carb-13C6 Analysis in Soil]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12410062#sample-preparation-for-fenoxy carb-13c6-analysis-in-soil>

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)